

Measuring Neodymium-143: A Guide to Analytical Techniques

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Compound of Interest

Compound Name: Neodymium-143

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the precise and accurate measurement of the **Neodymium-143** (^{143}Nd) isotope. The methodologies outlined are essential for a range of applications, from geological and environmental tracer studies to quality control in specialized industrial processes. The primary techniques covered are Thermal Ionization Mass Spectrometry (TIMS) and Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS), often coupled with Isotope Dilution Mass Spectrometry (IDMS) for quantification.

Introduction to Neodymium-143 Analysis

Neodymium has seven naturally occurring isotopes, and the radiogenic isotope ^{143}Nd is of particular interest as it is produced by the alpha decay of Samarium-147 (^{147}Sm). The $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is a powerful tracer in geochemistry and cosmochemistry for dating rocks and tracing geological processes.^{[1][2]} In other fields, the precise measurement of ^{143}Nd can be critical for understanding material provenance and for monitoring processes where specific isotopic signatures are important.

The choice of analytical technique depends on the required precision, sample matrix, and available instrumentation. Both TIMS and MC-ICP-MS are capable of high-precision isotope ratio measurements.[1][3][4]

Key Analytical Techniques

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly sensitive technique renowned for its exceptional precision and accuracy in isotope ratio analysis.[5] It involves the thermal ionization of a purified sample loaded onto a metal filament. The resulting ions are then accelerated, separated by mass in a magnetic sector, and measured by detectors.[5] TIMS is considered the benchmark method for high-precision Nd isotope ratio measurements.[1][3]

Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS combines a high-temperature argon plasma source for efficient sample ionization with a multi-collector mass spectrometer for simultaneous measurement of different isotopes.[6][7][8] This technique offers higher sample throughput compared to TIMS and is versatile in its sample introduction methods, including the analysis of solutions and in-situ analysis via laser ablation.[4][8]

Isotope Dilution Mass Spectrometry (IDMS)

IDMS is a powerful quantitative technique used to determine the concentration of an element in a sample.[9][10] It involves adding a known amount of an isotopically enriched standard (a "spike") to the sample. By measuring the change in the isotopic ratios of the mixture, the original concentration of the element can be calculated with high accuracy.[9][11]

Data Presentation: Performance of Analytical Techniques

The following table summarizes the typical performance characteristics of TIMS and MC-ICP-MS for $^{143}\text{Nd}/^{144}\text{Nd}$ analysis.

Parameter	Thermal Ionization Mass Spectrometry (TIMS)	Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)
Precision ($^{143}\text{Nd}/^{144}\text{Nd}$)	± 0.000010 (2σ) or better[12]	Typically ± 0.000020 (2σ), can be improved
Sample Throughput	Lower (time-consuming sample loading and analysis)	Higher (faster analysis times) [4]
Ionization Efficiency	High for elements with low ionization potential	Very high for a wide range of elements[7]
Sample Amount Required	Nanogram to microgram levels	Picogram to nanogram levels
Interference Correction	Isobaric interference from ^{144}Sm must be chemically removed	Isobaric interferences (e.g., ^{144}Sm) can be mathematically corrected, but chemical separation is often preferred for high precision[1]
Typical Applications	High-precision geochronology, cosmochemistry	Geochemical tracing, environmental studies, high-throughput applications

Experimental Protocols

Protocol 1: Sample Preparation of Geological Materials (e.g., Rocks, Sediments)

This protocol outlines the steps for the digestion and chromatographic separation of Neodymium from silicate rock samples for isotopic analysis.

1. Sample Digestion:

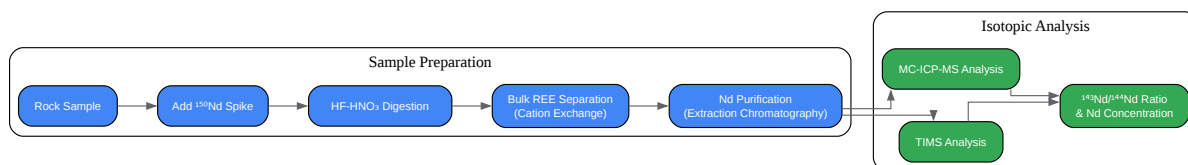
- Weigh approximately 100-200 mg of powdered rock sample into a clean Teflon beaker.[12]
- Add a known amount of a ^{150}Nd or ^{149}Sm - ^{150}Nd spike solution for concentration determination by IDMS.

- Add a mixture of concentrated hydrofluoric (HF) and nitric acid (HNO₃) (e.g., 3.5 ml HF and 1.5 ml HNO₃).[\[13\]](#)
- Heat the mixture on a hot plate at approximately 140-180°C for at least 24 hours to achieve complete dissolution.[\[12\]](#)[\[13\]](#)
- Evaporate the solution to dryness.
- Add 6M hydrochloric acid (HCl) and heat to convert fluorides to chlorides. Evaporate to dryness again.[\[12\]](#)
- Dissolve the final residue in a known volume of dilute HCl or HNO₃.

2. Chromatographic Separation of Neodymium:

- Step 1: Bulk Rare Earth Element (REE) Separation:
 - Use a cation exchange resin (e.g., AG50W-X8) or a specific extraction chromatographic resin (e.g., RE-Spec™).[\[12\]](#)
 - Condition the column with an appropriate acid (e.g., dilute HCl).
 - Load the dissolved sample onto the column.
 - Elute the major matrix elements with dilute acid.
 - Elute the bulk REE fraction with a stronger acid.
- Step 2: Neodymium Separation:
 - Use a second chromatography column with a resin that has a high affinity for Nd (e.g., LN-Spec™ resin).[\[12\]](#)
 - Load the bulk REE fraction onto the column.
 - Elute other REEs with varying concentrations of acid.
 - Collect the purified Nd fraction.

Workflow for Geological Sample Preparation and Analysis



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Caption: Workflow for Nd isotope analysis from geological samples.

Protocol 2: Analysis by Thermal Ionization Mass Spectrometry (TIMS)

1. Filament Loading:

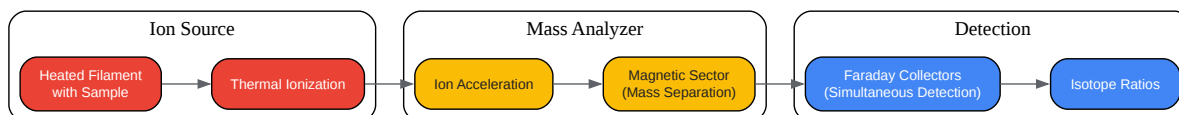
- Place a drop of the purified Nd solution onto a clean metal filament (e.g., Rhenium or Tantalum).[5]
- Add a drop of a loading solution (e.g., silica gel-phosphoric acid) to enhance ionization.
- Gently heat the filament with an electric current in air to dry the sample.

2. Mass Spectrometric Analysis:

- Insert the filament assembly into the TIMS source.
- Evacuate the source to a high vacuum.
- Gradually increase the current to the filament to heat it.
- At a specific temperature, Nd will ionize.

- Accelerate the Nd^+ ions and focus them into a beam.
- The ion beam is passed through a magnetic field, which separates the isotopes based on their mass-to-charge ratio.[5]
- The separated isotope beams are measured simultaneously by multiple Faraday cup detectors.
- Data is collected over a period to obtain a precise and accurate isotope ratio. The data is typically normalized to a constant ratio of two other Nd isotopes (e.g., $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$) to correct for instrumental mass fractionation.[1]

Principle of Thermal Ionization Mass Spectrometry (TIMS)



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Caption: Schematic of the TIMS analytical process.

Protocol 3: Analysis by Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

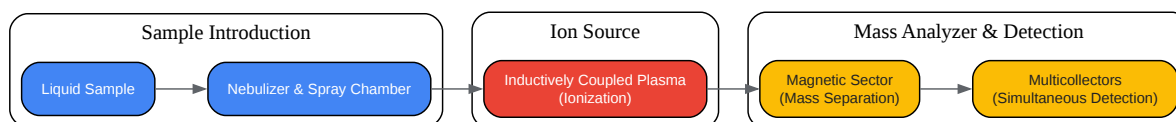
1. Sample Introduction:

- The purified Nd solution is typically diluted in dilute nitric acid.
- The solution is introduced into the ICP torch via a nebulizer and spray chamber, which creates a fine aerosol.[14]

2. Ionization and Analysis:

- The aerosol is carried into the high-temperature argon plasma (6,000-10,000 K), where it is efficiently ionized.
- The ions are extracted from the plasma into the mass spectrometer.
- The ion beam is focused and passed through a magnetic sector for mass separation.
- The separated isotope beams are simultaneously measured by a set of Faraday collectors and/or ion counters.[6][7]
- Isobaric interference from ^{144}Sm on ^{144}Nd is a key challenge. While chemical separation is the best approach, mathematical corrections can be applied by monitoring another samarium isotope (e.g., ^{147}Sm or ^{149}Sm).[1]
- Data is corrected for instrumental mass bias using a known stable isotope ratio, similar to TIMS.

Principle of Multicollector-ICP-MS



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References

- [1. researchgate.net \[researchgate.net\]](#)

- [2. Application of Sedimentary Neodymium Isotopes to the Reconstruction of the Arctic Paleooceanography \[e-opr.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. inis.iaea.org \[inis.iaea.org\]](#)
- [5. Thermal ionization mass spectrometry - Wikipedia \[en.wikipedia.org\]](#)
- [6. Multicollector ICP-MS \(MC ICPMS\) | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
- [7. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [8. Multicollector-Inductively Coupled Plasma Mass Spectrometer \(MC-ICPMS\) \[serc.carleton.edu\]](#)
- [9. youtube.com \[youtube.com\]](#)
- [10. tsapps.nist.gov \[tsapps.nist.gov\]](#)
- [11. An isotope dilution mass spectrometry overview: tips and applications for the measurement of radionuclides - Journal of Analytical Atomic Spectrometry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [12. rla.unc.edu \[rla.unc.edu\]](#)
- [13. jgeosci.org \[jgeosci.org\]](#)
- [14. Development of a versatile sample preparation method and its application for rare-earth pattern and Nd isotope ratio analysis in nuclear forensics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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